

# Application of EDDB in Electrochemistry: Information Not Available

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## Compound of Interest

Compound Name: 2,2'-(Ethylenediimino)-dibutyric acid

Cat. No.: B117034

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A comprehensive search of scientific literature and databases has revealed no specific, recognized application of a compound abbreviated as "EDDB" within the field of electrochemistry.

Efforts to identify a compound or application corresponding to the acronym "EDDB" in the context of electrochemistry did not yield relevant results. The search included variations of the term and exploration of related chemical families. It is possible that "EDDB" may be a non-standard abbreviation, a proprietary compound not yet disclosed in public literature, or a typographical error.

Several related terms were investigated, including:

- N,N'-Diethylethylenediamine and N,N-Diethylethylenediamine: While these compounds are commercially available, no significant electrochemical applications were found in the reviewed literature.
- Electron Density of Delocalized Bonds (EDDB): This is a theoretical concept used in computational chemistry to quantify aromaticity and is not a chemical compound used in electrochemical experiments.<sup>[1]</sup>
- RedDB: A computational database of electroactive molecules for aqueous redox flow batteries.<sup>[2][3][4]</sup> This database contains information on various organic compounds but is not itself a chemical used in electrochemistry.

Without a clear identification of the "EDDB" compound and its role in electrochemistry, it is not possible to provide the detailed application notes, experimental protocols, quantitative data, or visualizations as requested.

We recommend that researchers, scientists, and drug development professionals seeking information on this topic verify the full chemical name and spelling of the compound of interest. If "EDDB" is a novel or internal compound, its electrochemical properties and applications would need to be established through primary research.

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## References

- 1. The electron density of delocalized bonds (EDDB) applied for quantifying aromaticity - Physical Chemistry Chemical Physics (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. RedDB, a computational database of electroactive molecules for aqueous redox flow batteries - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [chemrxiv.org](https://chemrxiv.org) [[chemrxiv.org](https://chemrxiv.org)]
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